



Application Note: GC-MS Analysis of Oxacyclohexadecan-2-one and its Fragmentation Pattern

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Compound of Interest		
Compound Name:	Oxacyclohexadecan-2-one	
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Abstract

This application note details the analysis of **Oxacyclohexadecan-2-one**, a macrocyclic lactone, using Gas Chromatography-Mass Spectrometry (GC-MS). A comprehensive experimental protocol for sample preparation and GC-MS analysis is provided. The characteristic fragmentation pattern of **Oxacyclohexadecan-2-one** under electron ionization (EI) is discussed, with a proposed fragmentation pathway for the major observed ions. Quantitative data from the mass spectrum is presented in a tabular format, and a visualization of the fragmentation logic is provided.

Introduction

Oxacyclohexadecan-2-one (also known as 15-pentadecanolide or Exaltolide®) is a macrocyclic lactone with a pleasant musky odor, widely used in the fragrance industry. Its large, flexible ring structure presents a unique case for mass spectrometric analysis. Understanding its behavior under GC-MS is crucial for its identification and quantification in various matrices. This note provides a standardized protocol and a detailed analysis of its mass spectral fragmentation.

Experimental Protocol



This protocol is based on established methods for the analysis of macrocyclic musks.

2.1. Instrumentation:

- Gas Chromatograph (GC) coupled with a Mass Spectrometer (MS) detector.
- A non-polar capillary column (e.g., HP-5ms, 30 m x 0.25 mm, 0.25 μm film thickness) is recommended.

2.2. Reagents and Standards:

- Oxacyclohexadecan-2-one standard (CAS No. 106-02-5).
- High-purity solvent for sample dilution (e.g., hexane or ethyl acetate).

2.3. Sample Preparation:

- Prepare a stock solution of Oxacyclohexadecan-2-one in the chosen solvent at a concentration of 1 mg/mL.
- Perform serial dilutions to prepare working standards at concentrations appropriate for the expected sample concentrations and instrument sensitivity.
- For unknown samples, dissolve a known weight of the sample in the solvent and dilute as necessary.

2.4. GC-MS Parameters:



Parameter	Value
GC	
Injection Volume	- 1 μL
Injection Mode	Splitless
Injector Temperature	250 °C
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Program	Initial temperature 150 °C, hold for 2 minutes, ramp at 10 °C/min to 280 °C, hold for 10 minutes.
MS	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Ion Source Temperature	230 °C
Transfer Line Temp.	280 °C
Mass Range	m/z 40-300
Scan Mode	Full Scan

Data Presentation

The mass spectrum of **Oxacyclohexadecan-2-one** is characterized by a visible molecular ion peak and a series of fragment ions. The quantitative data from the electron ionization mass spectrum is summarized in the table below.[1][2]

Table 1: Major fragments of Oxacyclohexadecan-2-one and their relative intensities.



m/z	Relative Intensity (%)	Proposed Fragment Identity
41	75	[C3H5]+
55	100	[C4H7]+
69	65	[C5H9]+
83	50	[C6H11]+
98	40	[C6H10O]+
111	25	[C8H15]+
125	15	[C9H17]+
240	10	[M]+

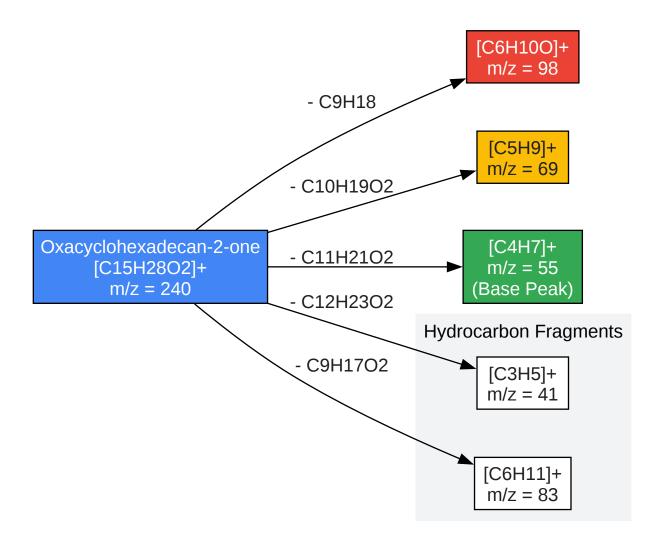
Data is based on the NIST Mass Spectrometry Data Center values for **Oxacyclohexadecan-2-one**.[1][2]

Fragmentation Pattern Analysis

The fragmentation of **Oxacyclohexadecan-2-one** under electron ionization follows pathways common to large ring cyclic esters. The molecular ion ([M]+) is observed at m/z 240.[1][2] The fragmentation is dominated by cleavage of the aliphatic chain.

The base peak at m/z 55 is likely due to the formation of a stable C4H7+ cation. Other prominent peaks in the lower mass range (m/z 41, 69, 83) are characteristic of hydrocarbon fragmentation. A significant fragment at m/z 98 can be attributed to a McLafferty-type rearrangement followed by cleavage, or other complex rearrangements involving the ester group.





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Caption: Proposed fragmentation pathway of Oxacyclohexadecan-2-one.

Conclusion

The GC-MS method detailed in this application note is suitable for the identification and analysis of **Oxacyclohexadecan-2-one**. The provided fragmentation data and proposed pathway offer a basis for the structural elucidation and confirmation of this compound in complex mixtures. The characteristic fragments, particularly the base peak at m/z 55 and the molecular ion at m/z 240, serve as reliable markers for its presence.



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References

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- 2. researchgate.net [researchgate.net]
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